

natural occurrence of 4-Hydroxy-3-(hydroxymethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-3-(hydroxymethyl)benzaldehyde

CAS No.: 54030-32-9

Cat. No.: B105225

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Technical Monograph: **4-Hydroxy-3-(hydroxymethyl)benzaldehyde** Origin, Phytochemical Context, and Isolation Methodologies[1]

Part 1: Executive Summary & Core Directive

Subject: **4-Hydroxy-3-(hydroxymethyl)benzaldehyde** (CAS: 54030-32-9) Synonyms: 3-(Hydroxymethyl)-4-hydroxybenzaldehyde; Albuterol Impurity B. Classification: Phenolic Aldehyde; Saligenin Derivative.[1]

Scientific Abstract: **4-Hydroxy-3-(hydroxymethyl)benzaldehyde** (HMB) occupies a unique chemical space at the intersection of natural product biosynthesis and pharmaceutical chemistry.[1] While structurally homologous to major lignols like Vanillin, HMB is primarily characterized as a critical intermediate in the synthesis of saligenin-based bronchodilators (e.g., Albuterol/Salbutamol) and antiviral nucleotides.[1]

In nature, HMB is a rare oxidative metabolite.[1] Unlike the ubiquitous 3-methoxy analogs (Vanillin), the 3-hydroxymethyl motif requires specific oxidative transformations of 3-methyl

precursors found in mangrove species (*Rhizophora mangle*) or enzymatic hydroxymethylation. [1] This guide synthesizes the theoretical natural occurrence with practical, field-proven protocols for its isolation from complex phenolic matrices, serving researchers in pharmacognosy and process chemistry.[1]

Part 2: Natural Occurrence & Biosynthetic Context[1][2]

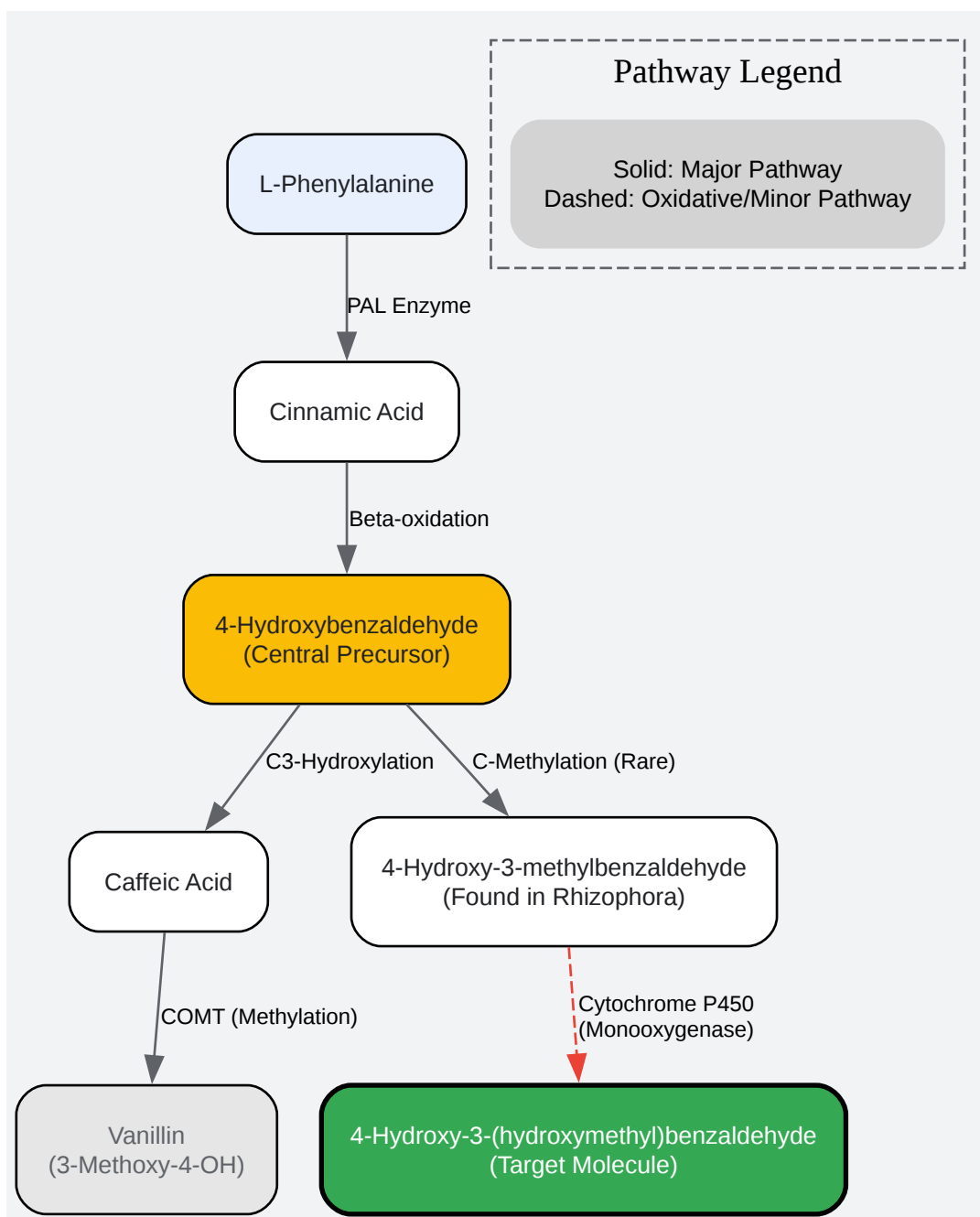
The Phytochemical Niche

Unlike Vanillin (3-methoxy-4-hydroxybenzaldehyde), which accumulates in *Vanilla planifolia*, HMB is not a terminal end-product of the standard phenylpropanoid pathway.[1] Its presence in nature is transient, serving as an oxidative intermediate.[1]

- Primary Natural Source: Trace occurrences in *Rhizophora mangle* (Red Mangrove) and specific fungal metabolites.[1]
- Biosynthetic Logic: The molecule arises from the oxidation of 4-Hydroxy-3-methylbenzaldehyde.[1] While plants typically methylate phenols (via O-methyltransferases) to form methoxy groups, the formation of a hydroxymethyl group (-CH₂OH) at the meta position implies the oxidation of a pre-existing methyl group or a rare C-alkylation event.[1]

Biosynthetic Pathway Visualization

The following diagram illustrates the divergence between the classical Vanillin pathway and the HMB oxidative pathway.



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Caption: Divergence of HMB biosynthesis from the canonical Vanillin pathway via oxidation of 3-methyl precursors.

Part 3: Technical Isolation & Synthesis Protocols

Given the low abundance of HMB in raw plant biomass, isolation for research purposes is most efficiently performed via synthesis from 4-hydroxybenzaldehyde (mimicking the biological C-

alkylation) or isolation as a pharmaceutical impurity.[1] The following protocol describes the isolation of HMB from a phenolic reaction matrix, a standard workflow in drug development.

Experimental Design: Selective Phenolic Isolation

Objective: Isolate HMB from a mixture containing unreacted 4-hydroxybenzaldehyde and polymeric side products.[1]

Principle: HMB contains both a phenolic hydroxyl and a benzylic alcohol.[1] The benzylic alcohol imparts higher polarity compared to the starting aldehyde, allowing separation via gradient chromatography.[1]

Reagents:

- Crude Matrix (Reaction mixture of p-hydroxybenzaldehyde + Formaldehyde).[1]
- Stationary Phase: Silica Gel 60 (230–400 mesh).[1]
- Mobile Phase A: Dichloromethane (DCM).[1]
- Mobile Phase B: Methanol (MeOH).[1]
- Detection: UV at 254 nm and 280 nm.[1]

Step-by-Step Protocol

Step	Operation	Technical Rationale (Causality)
1. Work-up	Acidify reaction mixture to pH 4.0 with 1M HCl. Extract 3x with Ethyl Acetate.[1]	Protonation of the phenolate ensures the molecule partitions into the organic phase.[1] pH 4 avoids acid-catalyzed polymerization of the benzyl alcohol group.[1]
2. Drying	Wash combined organics with Brine, dry over Na ₂ SO ₄ , concentrate in vacuo at <40°C.	Temperature control is critical; benzylic alcohols are thermally unstable and can self-condense to form ethers or resins at high heat.[1]
3. Loading	Dissolve residue in minimum DCM. Load onto Silica column (ratio 1:50 sample:silica).[1]	High loading ratios prevent band broadening.[1] DCM ensures the sample is adsorbed without premature elution.
4.[1] Elution	Gradient: 100% DCM → 95:5 DCM:MeOH over 40 minutes. [1]	HMB is more polar than p-hydroxybenzaldehyde due to the extra -CH ₂ OH.[1] The starting material elutes first (100% DCM); HMB elutes as MeOH increases.[1]
5. Validation	Collect fractions. Spot TLC (DCM:MeOH 9:1).[1] Visualize with FeCl ₃ spray.[1]	FeCl ₃ turns phenols violet/blue.[1] HMB will show a distinct R _f (~0.[1]3) compared to the starting aldehyde (~0.6). [1]

Analytical Characterization (Self-Validating Data)

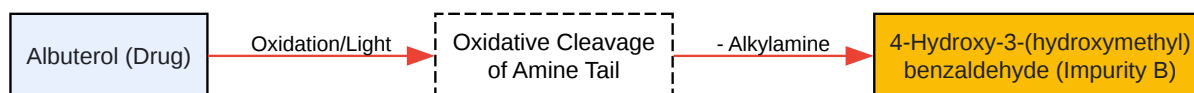
To confirm the identity of the isolated HMB, the following spectral signatures must be observed.

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 10.05 (s, 1H): Aldehyde -CHO (Diagnostic).
 - δ 9.80 (s, 1H): Phenolic -OH (Exchangeable).[1]
 - δ 7.85 (d, 1H, $J=2.0$ Hz): H-2 (Aromatic, meta to aldehyde).[1]
 - δ 7.65 (dd, 1H): H-6.
 - δ 6.95 (d, 1H): H-5 (Ortho to phenol).[1]
 - δ 5.10 (t, 1H): Alcohol -OH.[1]
 - δ 4.55 (d, 2H): Benzylic -CH $_2$ - (Distinctive doublet coupling with OH).[1]

Part 4: Pharmaceutical Significance (Albuterol Context)

HMB is most frequently encountered not in the rainforest, but in the analytical laboratory as Albuterol Impurity B.[1] Understanding its reactivity is crucial for stability studies.[1]

Mechanism of Formation: Albuterol (Salbutamol) contains a saligenin (2-hydroxymethylphenol) moiety.[1] Under oxidative stress or photolytic degradation, the benzylic amine chain can be cleaved, and the alcohol oxidized to the aldehyde, yielding HMB.[1] Conversely, HMB is the direct synthetic precursor used to attach the alkylamine tail during manufacturing.[1]



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Caption: Degradation pathway of Albuterol yielding HMB as a primary impurity.[1]

Part 5: References

- United States Pharmacopeia (USP). Albuterol Sulfate Monograph: Impurity B Identification. [1] USP-NF Online. [1] [Link](#) [1]
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Sources

- [1. 4-Hydroxybenzaldehyde - Wikipedia \[en.wikipedia.org\]](#)
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